Technical Monograph: Biological Activity & Mechanism of Oct-2-en-1-ol

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Compound of Interest

Compound Name:	*Oct-2-en-1-ol*
CAS No.:	*22104-78-5*
Cat. No.:	*B3421610*

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Executive Summary

Oct-2-en-1-ol ($C_8H_{16}O$) is a volatile unsaturated fatty alcohol that serves as a critical signaling molecule in fungal, plant, and insect chemical ecology. Often overshadowed by its structural isomer 1-octen-3-ol ("mushroom alcohol"), **oct-2-en-1-ol** possesses distinct biological activities and receptor affinities.

While 1-octen-3-ol is a potent mosquito attractant and neurotoxin, **oct-2-en-1-ol** functions primarily as a defensive semiochemical in heteropteran insects and a stress-induced volatile in plants (e.g., soybean). Its antimicrobial potency, particularly against yeast and fungi, suggests potential as a volatile preservative, though its efficacy is isomer-dependent.

This guide dissects the cis (

) and trans (

) isomers, delineating their biosynthetic origins, ecological roles, and toxicological profiles to prevent the common conflation with other C8 volatiles.

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Chemical Profile & Isomerism

The biological activity of **oct-2-en-1-ol** is strictly governed by its stereochemistry. The (

)-isomer is more prevalent in plant stress responses, while the (

)-isomer is often associated with specific fungal metabolic pathways.

Property	( )-2-Octen-1-ol	( )-2-Octen-1-ol
CAS Number	18409-17-1	26001-58-1
Common Name	trans-2-Octenol	cis-2-Octenol
FEMA Number	3887 (GRAS)	4615 (GRAS)
Odor Profile	Green, citrus-like, fatty	Green, floral, vegetable-like
Natural Occurrence	Soybean (stress), Tricholoma fungi	Fomitopsis betulina, Aspergillus
Key Hazard (GHS)	Skin/Eye Irritant (H315, H319)	Irritant (Predicted)

Biosynthetic Mechanism: The LOX/HPL Pathway

Unlike terpenoids synthesized via the mevalonate pathway, **oct-2-en-1-ol** is a fatty acid derivative produced through the Lipoxygenase (LOX) pathway. This mechanism is conserved across fungi and plants, triggered by tissue damage or pathogen attack.

Pathway Logic

- Substrate Release: Linoleic acid (C18:2) is released from membrane lipids by lipases.
- Oxygenation: LOX enzymes oxygenate the substrate to form hydroperoxides (e.g., 10-HPODE).
- Cleavage: Hydroperoxide Lyase (HPL) cleaves the C18 intermediate into C8 volatiles (aldehydes).

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- Reduction: Alcohol Dehydrogenase (ADH) reduces the aldehyde (2-octenal) to the alcohol (2-octen-1-ol).

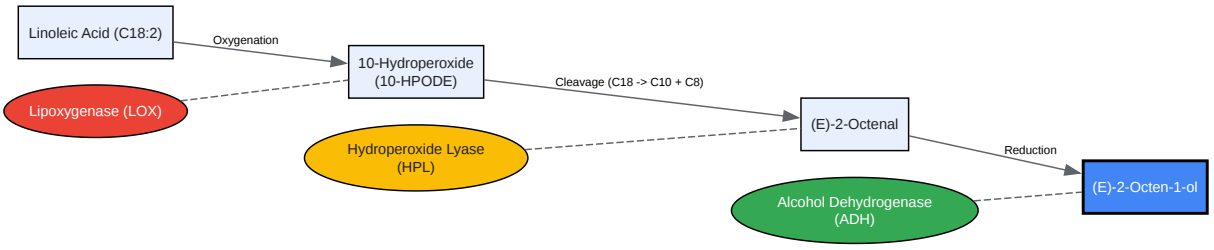

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Figure 1: Biosynthetic pathway of (E)-2-octen-1-ol via fatty acid degradation.

Biological Activity I: Ecological Signaling[3]

Oct-2-en-1-ol functions as a semiochemical—a signal carrying information between organisms. Its role varies significantly by species.

A. Insect Pheromones & Defense

- Heteroptera (True Bugs): In species like Euschistus biformis and Bagrada hilaris, (E)-2-octen-1-ol often co-occurs with its acetate ester. While the acetate is the primary aggregation pheromone, the alcohol acts as a precursor or modulator.

- Locusts: In Locusta migratoria, (E)-2-octen-1-ol is emitted specifically by virgin females. However, behavioral assays indicate it does not elicit a strong attraction in males on its own, suggesting it may function as part of a blend or a "stay away" signal to prevent premature mating attempts.

- Mosquitoes: Unlike 1-octen-3-ol, which is a potent kairomone for Anopheles and Aedes, 2-octen-1-ol elicits weak or negligible responses in Culex species. This structural specificity highlights the precision of insect Odorant Receptors (ORs).

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B. Plant Defense Signaling

In soybean (Glycine max), herbivore damage (e.g., by stink bugs) induces the emission of (E)-2-octen-1-ol.[1] This volatile serves two functions:

- Direct Defense: Mild toxicity/repellency to generalist herbivores.
- Indirect Defense: Recruitment of parasitoid wasps (Tritrophic interaction).

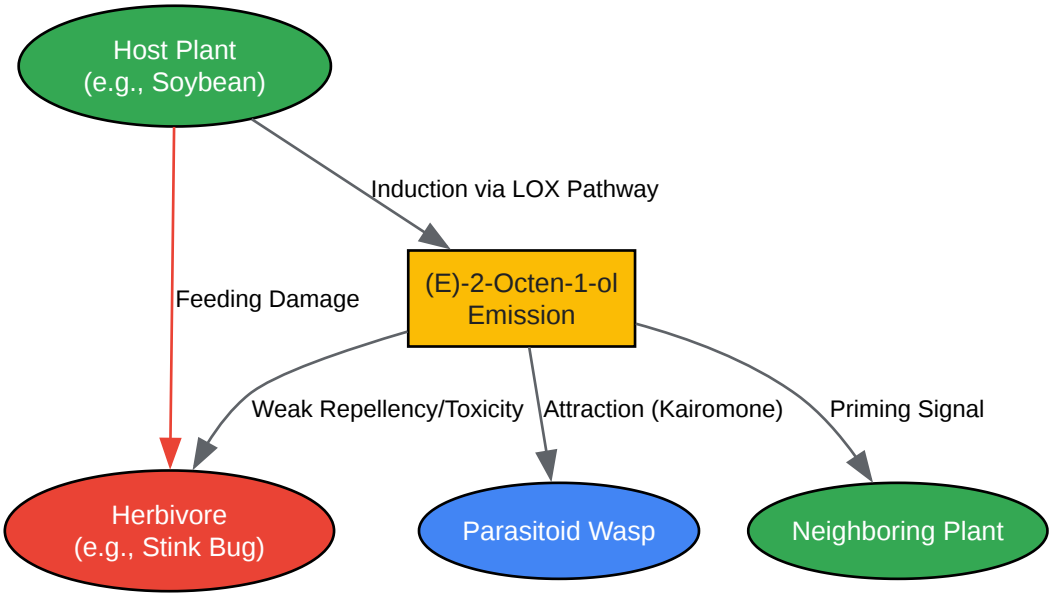

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Figure 2: Tritrophic interactions mediated by stress-induced (E)-2-octen-1-ol emission.

Biological Activity II: Antimicrobial Potential

Oct-2-en-1-ol exhibits antimicrobial activity, particularly in the vapor phase. It is lipophilic (logP ~2.5), allowing it to integrate into and disrupt microbial cell membranes.

Comparative Efficacy

Data derived from volatile fractions of Tricholoma mushrooms and essential oils indicate the following activity profile. Note that pure compound data is scarce; values often reflect fractions where 2-octen-1-ol is a major component (>15%).

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Microorganism	Type	MIC / Activity Level	Source Context
Saccharomyces cerevisiae	Yeast	64 µg/mL	Tricholoma volatile fraction (19% 2-octen-1-ol)
Candida albicans	Yeast	Moderate	Essential oils containing C8 alcohols
Staphylococcus aureus	Bacteria (G+)	0.78 µg/mL*	Fomitopsis extract (Complex mixture)
Xanthomonas vesicatoria	Bacteria (G-)	0.20 mg/mL	Gliomastix oil (Endophytic fungi)

*Note: The low MIC for S. aureus is likely driven by synergistic effects in the complex extract rather than 2-octen-1-ol alone.

Mechanism of Action[2][4][5]

- Membrane Partitioning: The hydrophobic tail inserts into the lipid bilayer.
- Fluidity Alteration: Disruption of membrane packing order increases permeability.
- Leakage: Loss of intracellular ions (

  ,

) leads to depolarization and cell death.

Toxicology & Safety Standards

It is critical to distinguish the safety profile of 2-octen-1-ol from 1-octen-3-ol (which has a lower LD50 and known neurotoxicity).

- Acute Toxicity:
  - Oral: Specific LD50 for pure 2-octen-1-ol is not established in public harmonized datasets. However, the structural class (primary unsaturated alcohols) generally exhibits LD50 > 700

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mg/kg (Rat).

- Dermal/Inhalation: Classified as a Skin Irritant (Category 2) and Eye Irritant (Category 2A).

- Regulatory Status:
  - FEMA: GRAS (Generally Recognized As Safe) for use as a flavoring agent.
  - JECFA: No safety concern at current levels of intake as a flavoring.

Warning: Do not assume the neurotoxicity profile of 1-octen-3-ol applies to 2-octen-1-ol. The position of the hydroxyl group (C1 vs C3) significantly alters metabolic stability and receptor binding.

Experimental Protocols

A. Coupled GC-EAD (Electroantennographic Detection)

To verify biological activity in insects, one must couple chemical separation with biological detection.

- Preparation: Excise insect antenna and mount between two saline-filled glass capillary electrodes (Ag/AgCl wire).
- Instrumentation: Connect electrodes to a high-impedance amplifier (10x gain).
- GC Setup: Split the GC column effluent (50:50). One stream goes to the FID (Flame Ionization Detector), the other to a heated transfer line directed at the antenna.
- Stimulus: Inject 1 µL of (E)-2-octen-1-ol (100 ng/µL) into the GC.
- Data Correlation: Overlay the FID chromatogram with the EAD voltage trace. A depolarization peak in the EAD trace occurring simultaneously with the FID peak confirms biological perception.

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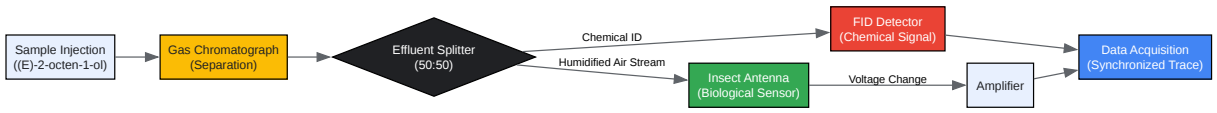

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Figure 3: Workflow for identifying bioactive volatiles using GC-EAD.

B. Vapor Phase Antimicrobial Assay (Sealed Plate Method)

Because 2-octen-1-ol is volatile, standard agar dilution fails due to evaporation.

- Inoculation: Spread 100 µL of microbial suspension (

  CFU/mL) on Muller-Hinton agar.
- Application: Place a sterile filter paper disc on the lid of the petri dish (inverted).
- Dosing: Pipette 5–20 µL of pure (E)-2-octen-1-ol onto the disc.
- Sealing: Immediately seal the dish with Parafilm to create a closed chamber.
- Incubation: Incubate at 30°C for 24h.
- Readout: Measure the Zone of Inhibition (ZOI) or complete inhibition of growth on the agar surface.

References

- PubChem. (2025).[2] 2-Octen-1-ol, (2E)- Compound Summary. National Library of Medicine. Link
- FEMA. (2023).[3] Flavor Ingredient Library: (E)-2-Octen-1-ol (FEMA 3887).[4][3] Flavor and Extract Manufacturers Association.[2] Link

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- BenchChem. (2025).[5] Application of (E)-oct-5-en-2-ol and related C8 volatiles in Pheromone Research. Link
- Chang, H., et al. (2023). Odorant detection in a locust exhibits unusually low redundancy. Cell Reports. Link
- Cho, I.H., et al. (2008).
- Zhao, J., et al. (2010). Chemical Composition and in Vitro Antimicrobial Activity of the Volatile Oils from Gliomastix murorum. ResearchGate. Link
- Sigma-Aldrich. (2024). Safety Data Sheet: trans-2-Octen-1-ol. Link

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Sources

- 1. Volatile organic compounds of plants induced by insects: current situation in Mexico [scielo.org.mx]
- 2. 2-Octen-1-ol, (2Z)- | C8H16O | CID 5364959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Octen-1-ol, (2E)- | C8H16O | CID 5318599 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. EP2292224A1 - Precursor compounds of sweet receptor antagonists for preventing or treating diabetes - Google Patents [patents.google.com]
- 5. Trans-2-octen-1-ol | 18409-17-1 | Benchchem [benchchem.com]
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